

BAY 73-6691 racemate solubility in DMSO and other solvents

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Compound of Interest

Compound Name: BAY 73-6691 racemate

Cat. No.: B2688832

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Technical Support Center: BAY 73-6691 Racemate

This technical support center provides essential information for researchers, scientists, and drug development professionals working with **BAY 73-6691 racemate**. Below you will find troubleshooting guides, frequently asked questions (FAQs), detailed experimental protocols, and visualizations to support your experiments.

Solubility Data

The solubility of **BAY 73-6691 racemate** in various solvents is crucial for the preparation of stock solutions and experimental media. The following table summarizes the available quantitative data for easy comparison.

Solvent	Concentration	Remarks
DMSO	≥ 100 mg/mL (≥ 280.32 mM)[1]	Hygroscopic DMSO can negatively impact solubility; using a new, unopened bottle is recommended.[1]
160 mg/mL (448.52 mM)[2]	Requires sonication and warming to achieve.	
>20 mg/mL	-	
Water	Not soluble	-

Troubleshooting and FAQs

This section addresses specific issues that users might encounter during their experiments with **BAY 73-6691 racemate** in a question-and-answer format.

Q1: I am having trouble dissolving **BAY 73-6691 racemate** in DMSO. What can I do?

A1: If you are experiencing difficulty dissolving **BAY 73-6691 racemate**, consider the following troubleshooting steps:

- Use fresh DMSO: Dimethyl sulfoxide (DMSO) is hygroscopic, meaning it readily absorbs moisture from the air. The presence of water can significantly decrease the solubility of the compound. It is highly recommended to use a newly opened bottle of anhydrous DMSO.[1]
- Apply heat and sonication: Gently warming the solution and using an ultrasonic bath can aid in dissolution. For instance, a solubility of 160 mg/mL in DMSO was achieved with the help of ultrasonication and warming.[2]
- Check for precipitation: If you observe precipitation or phase separation after preparing your solution, gentle heating and/or sonication can help redissolve the compound.[1]

Q2: My compound precipitated out of solution after storage. How can I prevent this?

A2: To prevent precipitation of **BAY 73-6691 racemate** from your stock solution, it is crucial to adhere to proper storage conditions. For solutions in solvent, it is recommended to store them

at -80°C for up to 2 years or at -20°C for up to 1 year.^[1] Aliquoting the stock solution into smaller, single-use vials can prevent repeated freeze-thaw cycles, which can lead to product inactivation and precipitation.^[1]

Q3: Can I use a solvent other than DMSO for my in vivo experiments?

A3: While DMSO is the primary solvent for preparing a concentrated stock solution, it is often used in combination with other co-solvents for in vivo formulations to ensure biocompatibility and solubility at the desired final concentration. Common co-solvents include PEG300, Tween-80, corn oil, and SBE-β-CD (Sulfobutylether-β-cyclodextrin).^[1] The final formulation will depend on the desired concentration and the route of administration.

Q4: How should I store the solid compound and prepared solutions?

A4: Proper storage is essential to maintain the stability and activity of **BAY 73-6691 racemate**.

- Solid (Powder): Store at -20°C for up to 3 years or at 4°C for up to 2 years.^[1]
- In Solvent: Store at -80°C for up to 2 years or at -20°C for up to 1 year.^[1] For solutions stored at -20°C, it is recommended to use them within 3 months to prevent loss of potency.^[3]

Q5: Is it necessary to prepare fresh solutions for each experiment?

A5: For in vivo experiments, it is highly recommended to prepare the working solution fresh on the same day of use to ensure reliable experimental results.^[1] Stock solutions, when stored correctly, can be used over a longer period.

Experimental Protocols

This section provides detailed methodologies for key experiments involving **BAY 73-6691 racemate**.

Preparation of a 5 mg/mL Clear Solution for In Vivo Administration

This protocol yields a clear solution suitable for various administration routes.

Materials:

- **BAY 73-6691 racemate**
- DMSO (new, unopened bottle)
- PEG300 (Polyethylene glycol 300)
- Tween-80
- Saline (0.9% NaCl in sterile water)

Methodology:

- Prepare a 50 mg/mL stock solution: Dissolve the required amount of **BAY 73-6691 racemate** in DMSO to achieve a concentration of 50 mg/mL. Use of an ultrasonic bath may be necessary to ensure complete dissolution.
- Prepare the final 5 mg/mL working solution (example for 1 mL): a. To 400 μ L of PEG300, add 100 μ L of the 50 mg/mL DMSO stock solution and mix thoroughly. b. Add 50 μ L of Tween-80 to the mixture and mix until a homogenous solution is formed. c. Add 450 μ L of saline to the mixture to bring the final volume to 1 mL. d. If any precipitation or phase separation occurs, use sonication and/or gentle warming to clarify the solution.[\[1\]](#)

Preparation of a 5 mg/mL Suspended Solution for Oral or Intraperitoneal Injection

This protocol yields a suspended solution.

Materials:

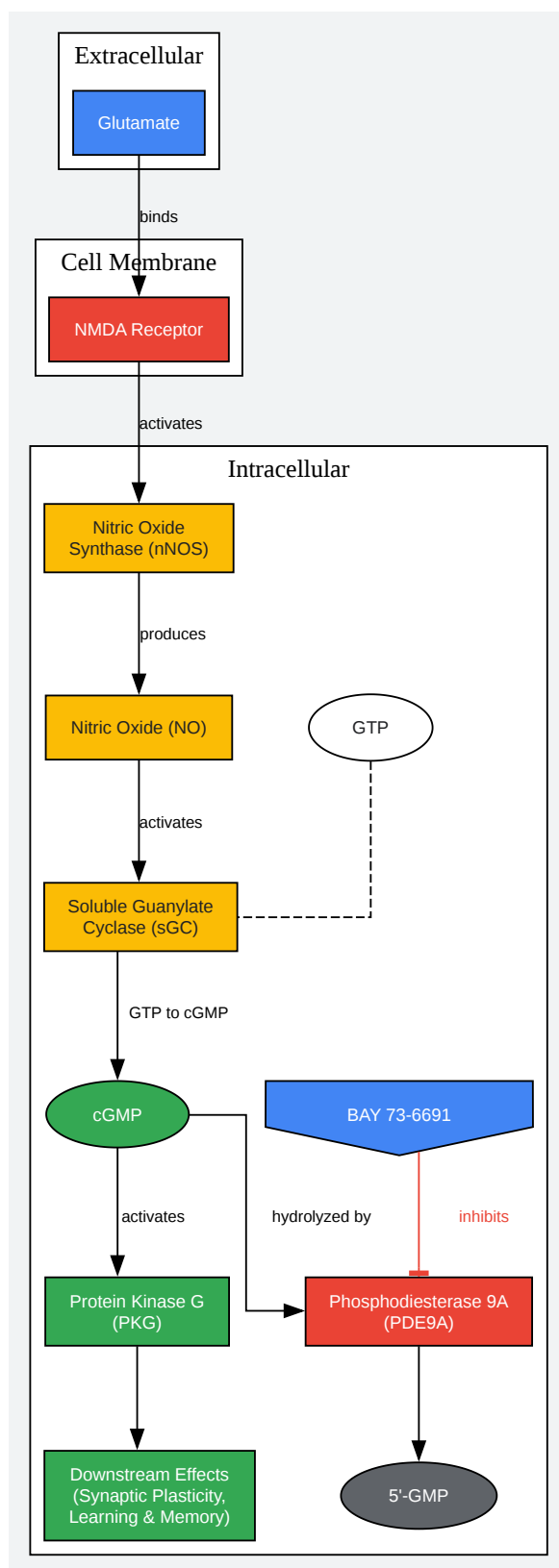
- **BAY 73-6691 racemate**
- DMSO (new, unopened bottle)
- 20% SBE- β -CD in Saline

Methodology:

- Prepare a 50 mg/mL stock solution: Dissolve the required amount of **BAY 73-6691 racemate** in DMSO to achieve a concentration of 50 mg/mL.
- Prepare the final 5 mg/mL working solution (example for 1 mL): a. To 900 μ L of 20% SBE- β -CD in saline, add 100 μ L of the 50 mg/mL DMSO stock solution. b. Mix the solution thoroughly. An ultrasonic bath may be required to ensure a uniform suspension.[\[1\]](#)

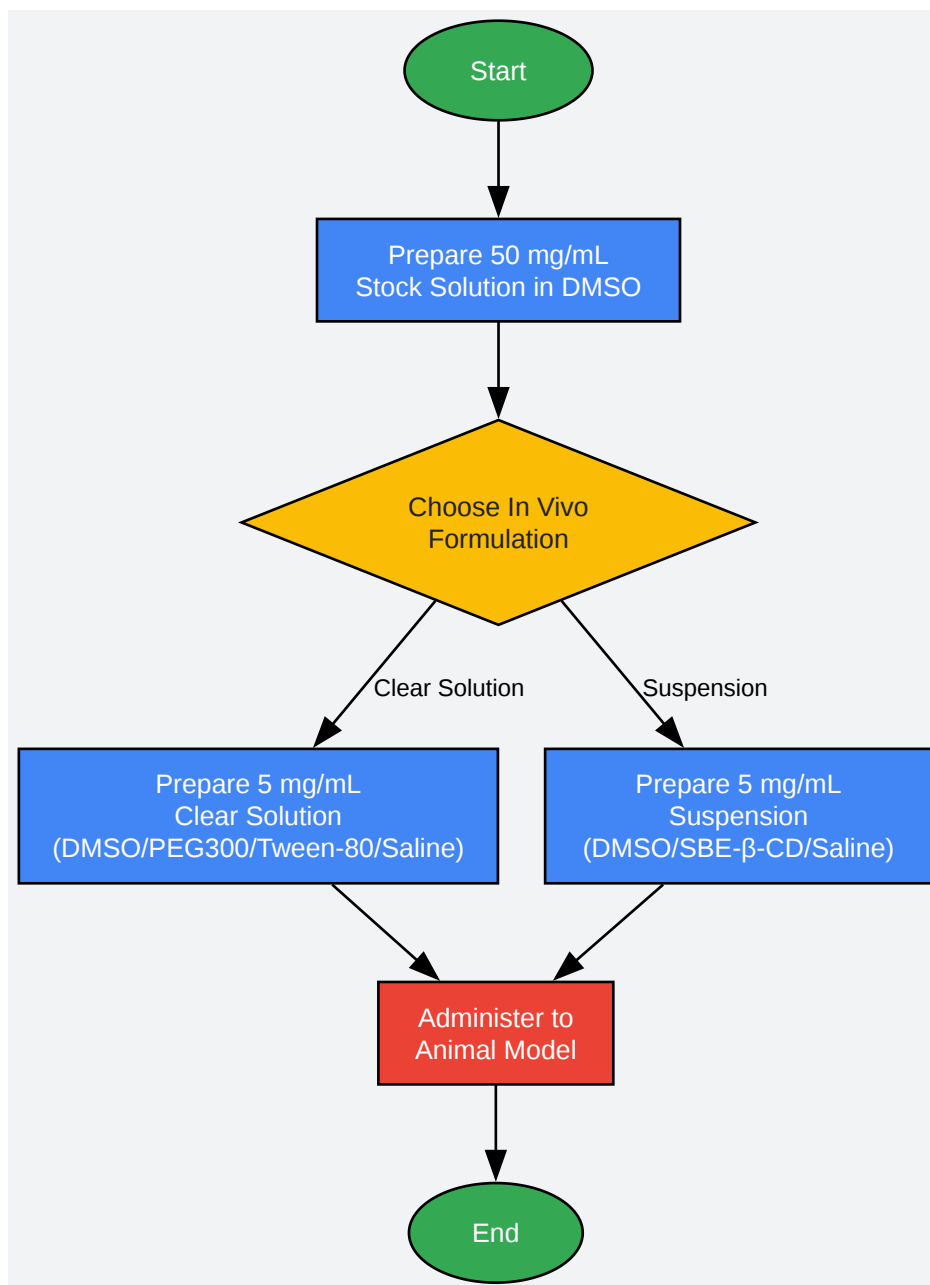
Visualizations

The following diagrams illustrate key pathways and workflows related to **BAY 73-6691 racemate**.



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Caption: Signaling pathway of BAY 73-6691 as a PDE9A inhibitor.



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Caption: Workflow for preparing BAY 73-6691 for in vivo experiments.

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